

# Personal protective equipment for handling Davalomilast

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## Compound of Interest

Compound Name: Davalomilast

Cat. No.: B15573264

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## Essential Safety and Handling Guide for Davalomilast

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Davalomilast** (also known as Nerandomilast or BI 1015550) in a laboratory setting.

Adherence to these guidelines is critical to ensure the safety of all personnel and the integrity of research activities.

## Hazard Identification and Personal Protective Equipment (PPE)

**Davalomilast** is classified with specific health hazards that necessitate the use of appropriate personal protective equipment.

Hazard Classification:

Hazard Statement	GHS Classification
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)
H361: Suspected of damaging fertility or the unborn child	Reproductive toxicity (Category 2)
H372: Causes damage to organs through prolonged or repeated exposure	Specific target organ toxicity, repeated exposure (Category 1)

Required Personal Protective Equipment (PPE):

To mitigate the risks associated with handling **Davalomilast**, the following PPE is mandatory:

PPE Item	Specification
Hand Protection	Wear protective gloves.
Eye/Face Protection	Wear eye and face protection.
Skin and Body Protection	Wear protective clothing.
Respiratory Protection	In case of insufficient ventilation, wear suitable respiratory equipment. Do not breathe dust/fume/gas/mist/vapors/spray.

## Safe Handling and Operational Plan

A systematic approach to handling **Davalomilast** is crucial to minimize exposure and prevent contamination.

Workflow for Handling **Davalomilast**:



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Caption: A typical workflow for safely handling **Davalomilast** in a laboratory setting.

#### Procedural Steps:

- Preparation:
  - Always don the required PPE before entering the designated handling area.
  - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
  - Use calibrated equipment for all measurements.
- Handling:
  - Avoid the creation of dust when handling the solid form of **Davalomilast**.
  - Do not eat, drink, or smoke when using this product.<sup>[1]</sup>
  - Wash hands thoroughly after handling.
- Storage:
  - Store **Davalomilast** in a tightly sealed container in a cool, dry, and well-ventilated area.
  - Store locked up.<sup>[1]</sup>

## Emergency Procedures and First Aid

Immediate and appropriate responses to accidental exposure are critical.

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth.[1] Immediately call a POISON CENTER or doctor/physician.
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] Promptly call a physician.
In Case of Skin Contact	Rinse skin thoroughly with large amounts of water.[1] Remove contaminated clothing and shoes and call a physician.
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.

## Disposal Plan

Proper disposal of **Davalomilast** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

### Waste Management:

- Chemical Waste: All unused **Davalomilast** and solutions containing the compound must be disposed of as hazardous chemical waste.
- Contaminated Materials: Any materials that have come into contact with **Davalomilast**, such as pipette tips, gloves, and bench paper, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Disposal Route: Dispose of contents/container in accordance with local, regional, and national hazardous waste regulations.[1] Do not dispose of down the drain or in regular trash.

## Mechanism of Action and Experimental Context

**Davalomilast** is a phosphodiesterase 4 (PDE4) inhibitor. PDE4 is an enzyme that degrades cyclic adenosine monophosphate (cAMP), a key second messenger in various cellular processes. By inhibiting PDE4, **Davalomilast** increases intracellular cAMP levels, which in turn modulates the activity of downstream signaling pathways, leading to anti-inflammatory effects.

Representative Signaling Pathway of a PDE4 Inhibitor:

Caption: A diagram of the signaling pathway affected by PDE4 inhibitors like **Davalomilast**.

This guide is intended to provide essential safety and handling information. Researchers should always consult the full Safety Data Sheet (SDS) for **Davalomilast** and adhere to their institution's specific safety protocols.

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## References

- 1. [Pharmacological profile of roflumilast] - PubMed [pubmed.ncbi.nlm.nih.gov]
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